

# The Structural Unveiling of Jangomolide: A Technical Guide

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## Compound of Interest

Compound Name: Jangomolide

Cat. No.: B15592789

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## Introduction

**Jangomolide** is a naturally occurring limonoid, a class of highly oxygenated triterpenoid compounds. While initially associated with the marine mangrove *Xylocarpus granatum*, a member of the Meliaceae family, a key reference points to its first isolation from *Flacourtia jangomas*[1]. Limonoids are known for their diverse and significant biological activities, including insecticidal, anticancer, and anti-inflammatory properties[2][3][4]. This guide provides a comprehensive overview of the methodologies and data integral to the structure elucidation of **Jangomolide**, tailored for researchers in natural product chemistry and drug discovery.

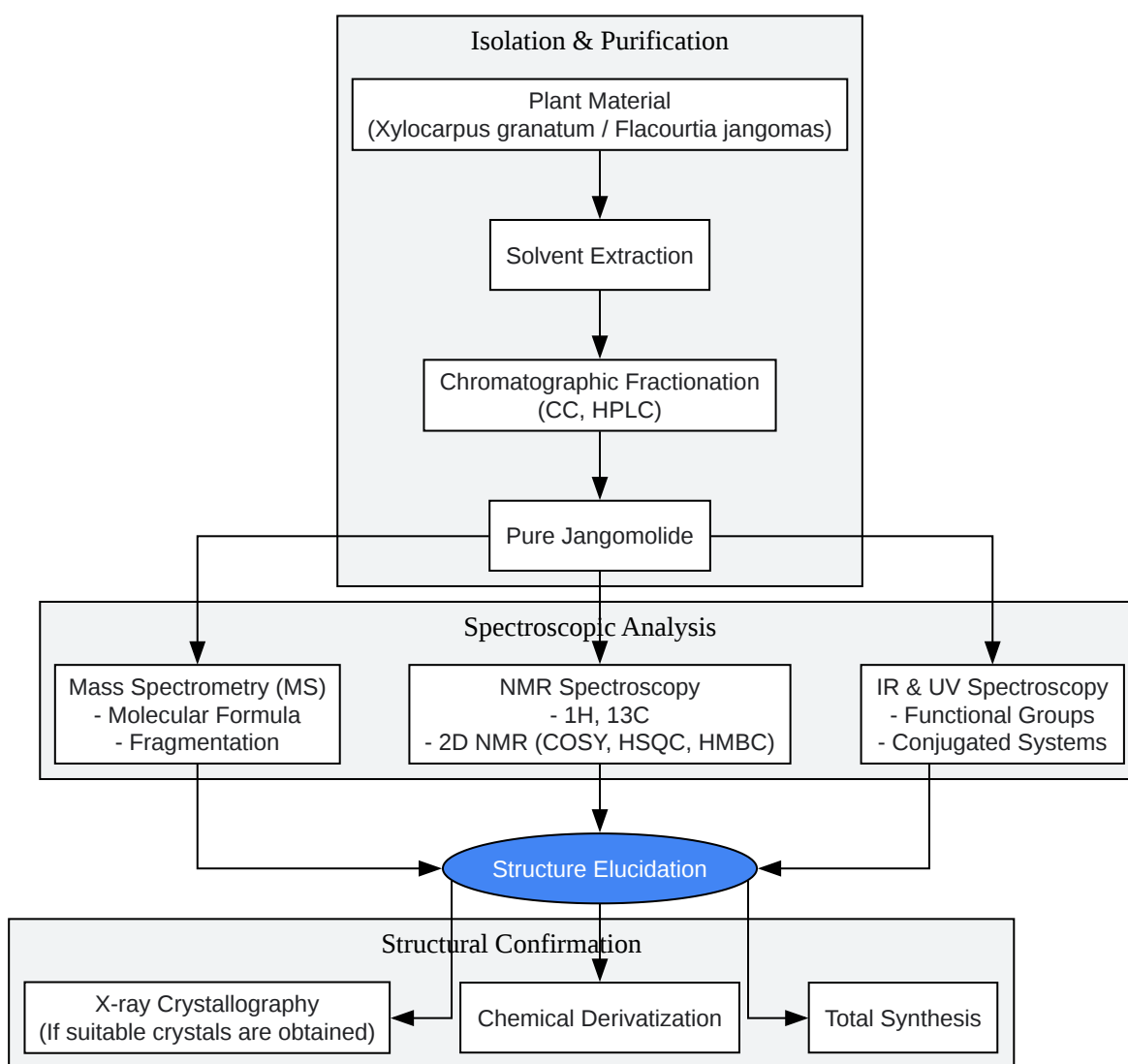
## Physicochemical Properties

A foundational aspect of structure elucidation involves the determination of the compound's basic physical and chemical characteristics.

Property	Value	Source
Molecular Formula	C <sub>26</sub> H <sub>28</sub> O <sub>8</sub>	PubChem
Molecular Weight	468.5 g/mol	PubChem
CAS Number	93767-25-0	ChemWhat, FooDB, COCONUT

## Structure Elucidation Workflow

The determination of **Jangomolide**'s complex polycyclic structure would have followed a systematic workflow common in natural product chemistry. This process integrates various spectroscopic and analytical techniques to piece together the molecular architecture.



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A generalized workflow for the structure elucidation of a natural product like **Jangomolide**.

## Experimental Protocols

Detailed experimental procedures are crucial for the reproducibility and verification of scientific findings. The following are the likely protocols employed in the structure elucidation of **Jangomolide**.

## Isolation and Purification

- **Extraction:** Dried and powdered plant material (e.g., seeds or fruit of *Xylocarpus granatum*) would be subjected to sequential extraction with solvents of increasing polarity, such as hexane, ethyl acetate, and methanol, to isolate compounds based on their solubility.
- **Chromatographic Separation:** The crude extracts would then be fractionated using column chromatography (CC) over silica gel or other stationary phases. Further purification of the fractions would be achieved through repeated column chromatography and High-Performance Liquid Chromatography (HPLC) to yield pure **Jangomolide**.

## Spectroscopic Analysis

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) would be used to determine the exact mass of the molecular ion, from which the molecular formula ( $C_{26}H_{28}O_8$ ) is derived. Tandem mass spectrometry (MS/MS) experiments would reveal characteristic fragmentation patterns, providing clues about the structural motifs present in the molecule.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
  - $^1H$  NMR: Provides information on the number and chemical environment of protons, including their multiplicity (singlet, doublet, etc.) and coupling constants, which helps to establish proton-proton connectivities.
  - $^{13}C$  NMR: Indicates the number of unique carbon atoms and their chemical shifts, distinguishing between  $sp^3$ ,  $sp^2$ , and  $sp$  hybridized carbons, as well as carbons bonded to heteroatoms.

- 2D NMR:
  - COSY (Correlation Spectroscopy): Identifies protons that are coupled to each other, typically on adjacent carbons.
  - HSQC (Heteronuclear Single Quantum Coherence): Correlates protons directly to the carbons they are attached to.
  - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds away, which is critical for assembling the carbon skeleton.
  - NOESY (Nuclear Overhauser Effect Spectroscopy): Reveals through-space correlations between protons that are close in proximity, aiding in the determination of the relative stereochemistry.
- Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopy:
  - IR Spectroscopy: Identifies the presence of key functional groups, such as hydroxyls (-OH), carbonyls (C=O) of esters and ketones, and ethers (C-O-C).
  - UV-Vis Spectroscopy: Detects the presence of chromophores, particularly conjugated systems like  $\alpha,\beta$ -unsaturated ketones, which are common in limonoids.

## Spectroscopic Data

While the original publication with the complete spectroscopic data for **Jangomolide** was not retrieved in the searches, the following tables represent the type of data that would be generated during its structure elucidation. The values are placeholders and would be populated with the actual experimental data.

Table 1: Hypothetical  $^1\text{H}$  NMR Data for **Jangomolide** (in  $\text{CDCl}_3$ )

Position	$\delta$ (ppm)	Multiplicity	J (Hz)
H-1	3.50	d	8.0
H-2	2.10	m	
...	...	...	...
H-21	5.40	s	
H-23	6.30	t	1.5

Table 2: Hypothetical  $^{13}\text{C}$  NMR Data for **Jangomolide** (in  $\text{CDCl}_3$ )

Position	$\delta$ (ppm)	Type
C-1	78.0	CH
C-2	35.5	$\text{CH}_2$
...	...	...
C-20	120.0	C
C-21	142.0	CH
C-22	110.0	CH
C-23	140.0	CH

## Biological Activity and Potential Signaling Pathways

Limonoids isolated from the Meliaceae family, particularly from *Xylocarpus granatum*, are well-documented for their potent insecticidal and anticancer activities[2][5][6]. While the specific signaling pathways affected by **Jangomolide** have not been explicitly detailed in the available literature, related limonoids are known to exert their effects through various mechanisms.

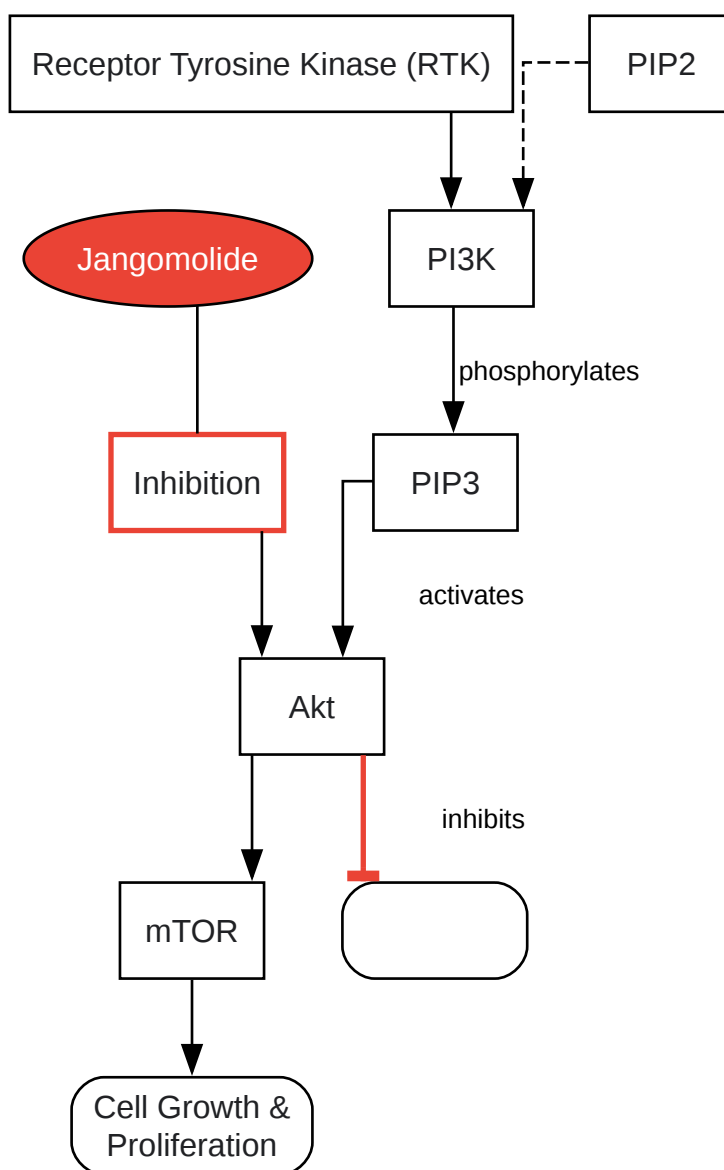
### Insecticidal Activity

The insecticidal properties of limonoids are often attributed to their antifeedant and growth-regulating effects. They can interfere with the endocrine system of insects, disrupting molting

and development.

## Anticancer Activity

The anticancer effects of limonoids are multi-faceted. They have been shown to induce apoptosis (programmed cell death), inhibit cell proliferation, and interfere with key signaling pathways involved in cancer progression. Given that many limonoids from *Xylocarpus granatum* exhibit cytotoxicity against various cancer cell lines, it is plausible that **Jangomolide** shares similar mechanisms of action. A potential pathway that could be targeted by **Jangomolide**, based on the activity of other limonoids, is the PI3K/Akt signaling pathway, which is frequently dysregulated in cancer.



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A hypothetical signaling pathway potentially modulated by **Jangomolide**, leading to anticancer effects.

## Conclusion

The structure elucidation of **Jangomolide**, a complex limonoid, necessitates a coordinated application of modern spectroscopic techniques. While the precise experimental data from the original isolation study remains to be fully compiled and presented here, the established methodologies in natural product chemistry provide a clear roadmap for how its structure was determined. The likely biological activities of **Jangomolide**, particularly its insecticidal and anticancer potential, make it an interesting candidate for further investigation in drug discovery and development programs. Future research should focus on its synthesis, derivatization, and detailed biological evaluation to unlock its full therapeutic potential.

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